

# Application Notes and Protocols for Enhanced Oil Recovery (EOR) Utilizing CO<sub>2</sub> Injection

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Carbon dioxide

Cat. No.: B089486

[Get Quote](#)

## Abstract

This comprehensive guide provides detailed application notes and laboratory protocols for researchers, scientists, and industry professionals engaged in Enhanced Oil Recovery (EOR) using **carbon dioxide** (CO<sub>2</sub>) injection. This document offers a holistic overview, from the fundamental principles governing CO<sub>2</sub>-oil interactions to step-by-step experimental procedures for critical reservoir condition assessments. It is designed to equip the user with the necessary knowledge to design, execute, and evaluate CO<sub>2</sub>-EOR projects, ensuring both scientific rigor and practical applicability. The protocols herein are presented as self-validating systems, emphasizing the causality behind experimental choices to foster a deeper understanding of the complex mechanisms at play.

## Introduction to CO<sub>2</sub> Enhanced Oil Recovery

Primary and secondary oil recovery methods typically leave a substantial portion of the original oil in place (OOIP), often exceeding 50%.<sup>[1]</sup> Enhanced Oil Recovery (EOR) encompasses a suite of tertiary recovery techniques designed to mobilize and produce this residual oil. Among these, CO<sub>2</sub> injection has become one of the most widely adopted and effective methods, accounting for a significant portion of EOR production in the United States.<sup>[1][2]</sup>

The efficacy of CO<sub>2</sub> as an EOR agent stems from its unique physicochemical properties under typical reservoir conditions of temperature and pressure. When injected into an oil reservoir, CO<sub>2</sub> acts as a solvent, leading to favorable changes in the crude oil's properties.<sup>[3][4]</sup> These changes include:

- **Oil Swelling:** The dissolution of CO<sub>2</sub> into the crude oil causes the oil to swell, which helps to displace it from the pore spaces of the reservoir rock.[2][5][6]
- **Viscosity Reduction:** The miscibility of CO<sub>2</sub> with oil reduces the oil's viscosity, making it more mobile and easier to flow toward production wells.[2][4][7]
- **Interfacial Tension (IFT) Reduction:** CO<sub>2</sub> significantly lowers the IFT between oil and water, reducing the capillary forces that trap oil in the reservoir pores.
- **Reservoir Repressurization:** The injection of large volumes of CO<sub>2</sub> helps to maintain or increase reservoir pressure, providing the driving energy to move the oil to the production wells.[4]

A significant dual benefit of CO<sub>2</sub>-EOR is the potential for geological carbon sequestration. A substantial portion of the injected CO<sub>2</sub> remains trapped in the reservoir, offering a viable pathway to mitigate greenhouse gas emissions by storing anthropogenic CO<sub>2</sub>. [5][6][8] This guide will delve into the technical methodologies required to harness these principles for successful oil recovery enhancement.

## Fundamental Principles and Mechanisms

The interaction between injected CO<sub>2</sub> and reservoir crude oil can be broadly categorized into two displacement mechanisms: immiscible and miscible flooding. The prevailing mechanism is dictated by the reservoir pressure, temperature, and the composition of the crude oil.[9][10]

### Immiscible CO<sub>2</sub> Flooding

Immiscible CO<sub>2</sub> flooding occurs when the reservoir pressure is below the Minimum Miscibility Pressure (MMP).[5] In this process, the CO<sub>2</sub> and oil do not form a single phase but interact through the mechanisms of oil swelling and viscosity reduction.[5] While less efficient than miscible flooding, immiscible displacement can still result in significant incremental oil recovery, particularly in heavy oil reservoirs.[5] The primary recovery drivers are the expansion of the oil volume and the reduction in its viscosity, which improves the mobility ratio between the displacing fluid (CO<sub>2</sub>) and the displaced fluid (oil).

### Miscible CO<sub>2</sub> Flooding

Miscible CO<sub>2</sub> flooding is the more efficient and preferred method, occurring when the reservoir pressure exceeds the MMP.[3][6] Miscibility is the condition where CO<sub>2</sub> and oil mix to form a single, homogeneous phase, eliminating the interface between them and thereby eliminating the capillary forces that retain the oil in the rock pores.[6] This results in a highly effective displacement of oil from the reservoir.

Miscibility is not always achieved upon the first contact between CO<sub>2</sub> and oil. Instead, it is often developed dynamically through a process of mass transfer between the two phases, known as multiple-contact miscibility.[3] This can occur through two primary mechanisms:

- Vaporizing Gas Drive: In lighter oils, the injected CO<sub>2</sub> vaporizes intermediate-molecular-weight hydrocarbons from the oil. This enriches the CO<sub>2</sub> phase, making it miscible with the oil at the displacement front.[3]
- Condensing Gas Drive: In heavier oils, intermediate components from the injected CO<sub>2</sub> condense into the oil phase. This lightens the oil, making it miscible with the encroaching CO<sub>2</sub>. [3]

The determination of the MMP is a critical first step in the design of any miscible CO<sub>2</sub>-EOR project.

## Reservoir Screening and Characterization

The success of a CO<sub>2</sub>-EOR project is highly dependent on the careful selection of a suitable reservoir. A thorough screening process based on key reservoir rock and fluid properties is essential.[7][11]

### Screening Criteria

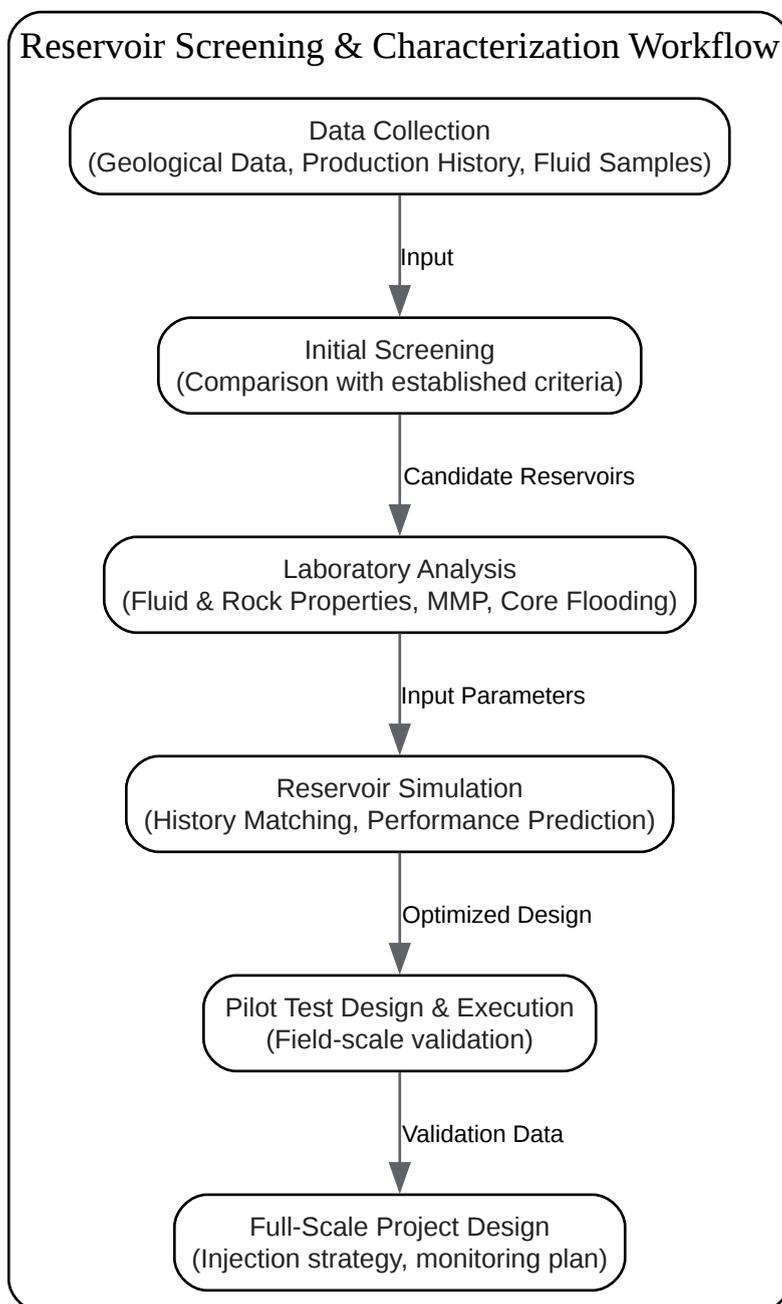
The following table summarizes the generally accepted screening criteria for both miscible and immiscible CO<sub>2</sub> flooding projects. It is important to note that these are guidelines, and a comprehensive feasibility study should be conducted for each candidate reservoir.

Parameter	Miscible Flooding	Immiscible Flooding	Rationale and Importance
Oil Gravity (°API)	> 22[12]	> 17	Higher API gravity (lighter oil) generally correlates with a lower MMP, favoring miscibility.[9]
Oil Viscosity (cP)	< 10	< 1,000	Lower viscosity improves the mobility ratio, leading to more stable displacement and better sweep efficiency.
Reservoir Pressure (psi)	> MMP[12]	No specific requirement, but higher pressure is beneficial.	The reservoir pressure must exceed the MMP for miscible displacement to occur. [9]
Reservoir Temperature (°F)	< 250	No specific limit	Temperature significantly influences the MMP; higher temperatures generally require higher pressures for miscibility.[9]
Oil Saturation (% PV)	> 20	> 20	A sufficient amount of residual oil must be present to make the project economically viable.
Porosity (%)	> 3[12]	> 10	Higher porosity indicates a greater storage capacity for oil and injected CO <sub>2</sub> .

Permeability (mD)	Generally > 1	No strict limit	Sufficient permeability is required for effective fluid injection and movement within the reservoir.
Reservoir Depth (ft)	> 1600[12]	No strict limit	Depth is a key factor as it is directly related to the pressure and temperature of the reservoir.[9]

## Workflow for Reservoir Characterization

A systematic approach to reservoir characterization is crucial for a successful CO<sub>2</sub>-EOR project. The following diagram illustrates a typical workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for CO<sub>2</sub>-EOR reservoir screening and characterization.

## Laboratory Protocols

Thorough laboratory investigation is indispensable for de-risking a CO<sub>2</sub>-EOR project and providing the necessary data for accurate reservoir simulation and project design.

## Protocol: Determination of Minimum Miscibility Pressure (MMP) using a Slim Tube Test

Objective: To determine the minimum pressure at which CO<sub>2</sub> and a reservoir oil achieve dynamic miscibility under reservoir temperature.

Apparatus:

- Slim tube: A long (typically 40-80 ft), coiled stainless-steel tube with a small inner diameter (approx. 1/4 inch), packed with sand or glass beads (e.g., 100 mesh).[11][13]
- High-pressure pump for CO<sub>2</sub> injection.
- High-pressure pump for oil saturation.
- Constant temperature bath or oven to maintain reservoir temperature.[14]
- Back-pressure regulator to control system pressure.[13]
- Fluid separator and gas meter to measure produced fluids.
- Data acquisition system to record pressure, temperature, and flow rates.

Procedure:

- Preparation:
  - Clean the slim tube with a solvent (e.g., toluene) and dry it thoroughly.[13]
  - Determine the pore volume (PV) and permeability of the packed tube.[13]
  - Evacuate the slim tube and place it in the temperature bath set to the reservoir temperature.[13]
- Saturation:
  - Saturate the slim tube with the reservoir oil at a pressure well above the oil's bubble point pressure.[11] This is achieved by injecting at least 1.5 pore volumes of oil.[13]

- Displacement Test:
  - Set the back-pressure regulator to the first desired test pressure.
  - Inject CO<sub>2</sub> at a constant rate (e.g., 6-8 ml/hour) into the slim tube.[13]
  - Continuously collect and measure the produced oil and gas volumes at the outlet.[13]
  - Continue injection until approximately 1.2 to 1.4 pore volumes of CO<sub>2</sub> have been injected. [11][13]
- Data Analysis:
  - Calculate the oil recovery factor (as a percentage of the original oil in place) at 1.2 PVI for the tested pressure.[11]
- Repeat:
  - Repeat steps 1-4 for a range of increasing pressures (typically 4-6 different pressures).[13]
- MMP Determination:
  - Plot the oil recovery factor at 1.2 PVI versus the injection pressure.
  - The plot will typically show two distinct trends: a lower recovery trend at lower pressures (immiscible displacement) and a higher recovery trend at higher pressures (miscible displacement).
  - The MMP is determined as the pressure at the "break" or intersection point of these two trend lines.[1][15] A recovery of 90% or more at 1.2 PVI is often used as the criterion for miscibility.[15][16]

## Protocol: CO<sub>2</sub> Core Flooding Experiment

Objective: To evaluate the oil recovery efficiency of CO<sub>2</sub> injection in a representative reservoir core sample under simulated reservoir conditions.

Apparatus:

- Core holder capable of withstanding reservoir pressure and temperature.
- High-pressure pumps for injecting brine, oil, and CO<sub>2</sub>.
- Confining pressure system to simulate overburden pressure.[17]
- Oven or heating jacket to maintain reservoir temperature.
- Back-pressure regulator.
- Effluent collector and measurement system.
- Differential pressure transducers.
- Data acquisition system.

#### Procedure:

- Core Preparation:
  - Select a representative reservoir core plug and clean it to remove residual hydrocarbons and salts.[10]
  - Dry the core in an oven and measure its dry weight.[10]
  - Measure the core's dimensions, porosity, and absolute permeability to gas (e.g., nitrogen). [18][19]
- Saturation:
  - Saturate the core with synthetic reservoir brine.
  - Flood the core with reservoir oil at reservoir temperature until irreducible water saturation (Swi) is reached (i.e., no more water is produced). This establishes the initial oil saturation (Soi).[20]
- Waterflooding (Optional but Recommended):

- Inject brine into the core to simulate secondary recovery until residual oil saturation to waterflooding (Sorw) is achieved (i.e., oil production ceases). This provides a baseline for comparing the incremental recovery from CO<sub>2</sub> injection.
- CO<sub>2</sub> Injection:
  - Set the system to the desired reservoir pressure and temperature.
  - Inject CO<sub>2</sub> into the core at a constant rate. The injection can be continuous or in a Water-Alternating-Gas (WAG) scheme.[21]
  - In a WAG injection, slugs of CO<sub>2</sub> are alternated with slugs of water.[22] The WAG ratio (volume of water to volume of CO<sub>2</sub>) is a key design parameter.[22]
  - Continuously monitor and record injection pressures, differential pressure across the core, and the volumes of produced oil, water, and gas.
- Termination and Analysis:
  - Continue the injection until a predetermined stopping point (e.g., a high gas-oil ratio or a specific number of pore volumes injected).
  - Calculate the oil recovery factor as a percentage of the oil in place at the start of the CO<sub>2</sub> flood.
  - Analyze the collected data to understand the displacement dynamics.

## Protocol: CO<sub>2</sub> Huff-and-Puff (Cyclic CO<sub>2</sub> Injection) Experiment

Objective: To simulate and evaluate the performance of a single-well cyclic CO<sub>2</sub> injection process, often used in low-permeability or fractured reservoirs.

Procedure:

- Core Preparation and Saturation: Prepare and saturate the core with oil as described in the core flooding protocol (steps 1 and 2).

- Injection Stage ("Huff"):
  - Place the saturated core in the core holder at reservoir conditions.
  - Close the outlet valve of the core holder.
  - Inject a predetermined volume of CO<sub>2</sub> into the core until a target pressure is reached.[8]  
[17]
- Soaking Stage:
  - Close both the inlet and outlet valves of the core holder.
  - Allow the core to "soak" for a specified period (e.g., 5 to 50 hours).[17][23] During this time, the CO<sub>2</sub> dissolves into the oil, causing it to swell and its viscosity to decrease.[24]
- Production Stage ("Puff"):
  - Open the outlet valve and reduce the back pressure to allow the oil and gas to be produced from the core.[17]
  - Collect and measure the produced fluids until production ceases.[17]
- Repeat Cycles:
  - Repeat the injection, soaking, and production stages for multiple cycles (typically 3-4 cycles) to evaluate the incremental oil recovery with each cycle.[17][23]

## CO<sub>2</sub> Injection Strategies and Field Implementation

The selection of an appropriate CO<sub>2</sub> injection strategy is critical for maximizing oil recovery and ensuring the economic success of the project.

### Continuous CO<sub>2</sub> Injection

This strategy involves the continuous injection of CO<sub>2</sub> into the reservoir. While it can lead to high oil recovery, it is susceptible to challenges like viscous fingering (where the less viscous

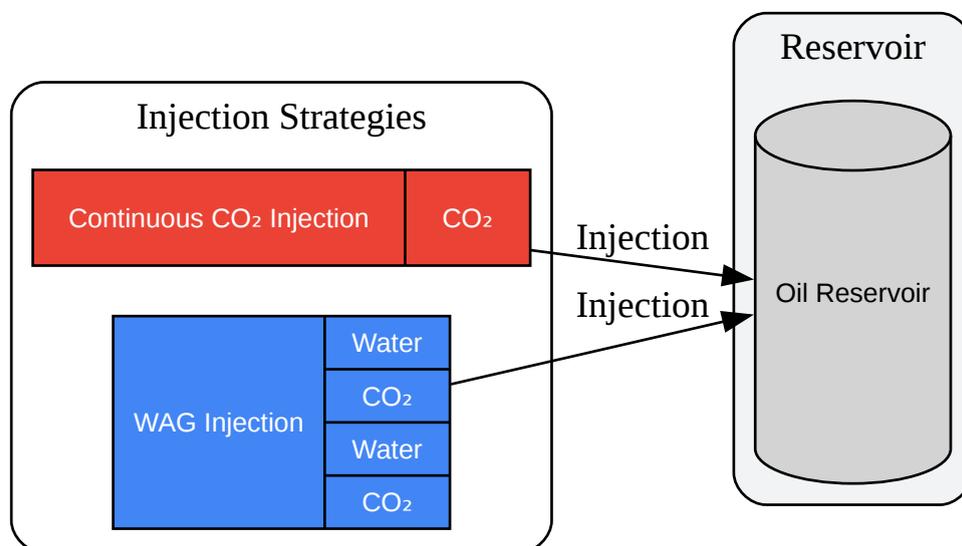
CO<sub>2</sub> bypasses the more viscous oil) and early gas breakthrough, especially in heterogeneous reservoirs.[7]

## Water-Alternating-Gas (WAG) Injection

To overcome the challenges of continuous injection, the WAG process was developed. This involves injecting alternating slugs of water and CO<sub>2</sub>. [6][22] The primary advantages of WAG are:

- Improved Mobility Control: The injected water reduces the mobility of the CO<sub>2</sub>, leading to a more stable displacement front and improved sweep efficiency.[7]
- Reduced CO<sub>2</sub> Consumption: The use of water reduces the total volume of CO<sub>2</sub> required, which can significantly improve project economics.[6]

The design of a WAG project involves optimizing the WAG ratio and the size of the individual slugs.[22]



[Click to download full resolution via product page](#)

Caption: Comparison of continuous CO<sub>2</sub> and WAG injection strategies.

## Monitoring, Verification, and Accounting (MVA)

A robust MVA program is essential for tracking the movement of the injected CO<sub>2</sub>, assessing the project's performance, and quantifying the volume of CO<sub>2</sub> that is permanently stored.[6][13] MVA technologies can be broadly categorized as:

- **Subsurface Monitoring:** Includes wellbore and inter-well measurements such as time-lapse logging, pressure monitoring, and the use of tracers to track fluid movement.[6]
- **Surface Monitoring:** Involves techniques like 4D seismic surveys to image the CO<sub>2</sub> plume in the reservoir and soil gas analysis to detect any potential surface leakage.[6]
- **Atmospheric Monitoring:** Remote sensing and direct measurement techniques can be used to monitor for any atmospheric release of CO<sub>2</sub>. [25]

The data gathered from the MVA program is crucial for calibrating reservoir simulation models and optimizing the ongoing management of the EOR project.[6]

## Challenges and Mitigation Strategies

Despite its effectiveness, CO<sub>2</sub>-EOR projects face several challenges:

- **Viscous Fingering and Gravity Override:** Due to its low density and viscosity compared to oil and water, CO<sub>2</sub> tends to channel through high-permeability zones and rise to the top of the reservoir, resulting in poor sweep efficiency.[7] The WAG process is a primary strategy to mitigate this.[7]
- **Corrosion:** The presence of CO<sub>2</sub> and water can create a highly corrosive environment, requiring the use of corrosion-resistant materials for wells and surface facilities or an effective corrosion inhibitor program.[26]
- **CO<sub>2</sub> Supply and Cost:** The availability and cost of a reliable, large-volume CO<sub>2</sub> supply are major economic drivers for a project.[21]
- **Asphaltene Precipitation:** The interaction of CO<sub>2</sub> with certain crude oils can lead to the precipitation of asphaltenes, which can plug pore throats and reduce permeability. Laboratory testing is crucial to assess this risk.

## Conclusion

CO<sub>2</sub>-EOR is a proven and effective technology for increasing oil recovery from mature reservoirs while simultaneously offering a significant opportunity for the geological storage of CO<sub>2</sub>. The success of any CO<sub>2</sub>-EOR project hinges on a thorough understanding of the underlying scientific principles, rigorous reservoir characterization, detailed laboratory analysis, and careful project design and management. The protocols and guidelines presented in this document provide a robust framework for researchers and industry professionals to systematically evaluate and implement CO<sub>2</sub>-EOR projects, thereby contributing to both energy security and environmental sustainability.

## References

- A New CO<sub>2</sub>-EOR Methods Screening Model Based on Interdependency Parameters. (n.d.). Google.
- Minimum Miscibility – Slim Tube. (n.d.). Core Lab.
- Experimental Investigation of CO<sub>2</sub> Huff-and-Puff Enhanced Oil Recovery in Fractured Low-Permeability Reservoirs: Core-Scale to Pore-Scale. (n.d.). MDPI.
- Slim Tube Test for Determination of Miscibility Condition | Fundamentals of Fluid Flow in Porous Media. (n.d.). PERM Inc.
- How Does Enhanced Oil Recovery Work? - WestAir Gases. (2025, April 25). WestAir Gases.
- Experimental Investigation of the CO<sub>2</sub> Huff and Puff Effect in Low-Permeability Sandstones with NMR | ACS Omega. (2021, June 9). ACS Publications.
- Optimization of CO<sub>2</sub> Injection Huff and Puff Process in Shale Reservoirs Based on NMR Technology. (2024, March 13). MDPI.
- Parameter definition and oil reservoir screening. (n.d.). S&P Global.
- Huff-n-Puff Experimental Studies of CO<sub>2</sub> with Heavy Oil. (2025, October 16). ResearchGate.
- Chemical-Assisted CO<sub>2</sub> Water-Alternating-Gas Injection for Enhanced Sweep Efficiency in CO<sub>2</sub>-EOR. (n.d.). MDPI.
- The Influence of Slim Tube Length on the Minimum Miscibility Pressure of CO<sub>2</sub> Gas–Crude Oil. (2024, March 25). MDPI.
- Research on Minimum Miscible Pressure Between Crude Oil and Supercritical **Carbon Dioxide** System in Ultra-Low Permeability Reservoir by the Long-Slim-Tube Experiment Method. (2021, October 6). Frontiers.
- Fundamentals of **Carbon Dioxide**-Enhanced Oil Recovery (CO<sub>2</sub>-EOR) - A Supporting Document of the Assessment Methodology for Hydrocarbon Recovery Using CO<sub>2</sub>-EOR Associated with Carbon Sequestration. (2015, May 12). USGS Publications Warehouse.
- A Review of CO<sub>2</sub>-Enhanced Oil Recovery with a Simulated Sensitivity Analysis. (2016, June 23). Semantic Scholar.

- Chapter Eight – CO<sub>2</sub> ENHANCED OIL RECOVERY. (2021, March 12). Department of Energy.
- 9.2. Commercial **Carbon Dioxide** Uses: **Carbon Dioxide** Enhanced Oil Recovery | netl.doe.gov. (n.d.). netl.doe.gov.
- Slim-Tube Test. (n.d.). whitson wiki.
- Challenges with CO<sub>2</sub> EOR Production Pipelines. (2018, February 15). Google.
- Study and Preservation of Core Samples for Oil and Gas Research Vital to the Industry. (2014, November 3). Google.
- Water-Alternating-Gas (WAG) Injection a Novel EOR Technique for Mature Light Oil Fields - A Laboratory Investigation for GS-5C. (n.d.). SPG India.
- Study Describes Challenges, Opportunities of CO<sub>2</sub> EOR in China. (2022, July 1). Journal of Petroleum Technology.
- Porosity and permeability measurement in sandstone core samples. (n.d.). Colorado School of Mines.
- Hybrid Huff-n-Puff Process for Enhanced Oil Recovery: Integration of Surfactant Flooding with CO<sub>2</sub> Oil Swelling. (2024, December 23). IRIS UniPA.
- Experimental determination of porosity and permeability properties of terrigenous reservoirs for creation and validation of a digital core model. (2018, December 14). Arctic Environmental Research.
- 3.2.1: Porosity from Laboratory Measurements | PNG 301: Introduction to Petroleum and Natural Gas Engineering. (n.d.). Dutton Institute.
- Best Practices for Conducting CO<sub>2</sub>EOR Lab Study | Request PDF. (n.d.). ResearchGate.
- Cost-Effective Strategies for Assessing CO<sub>2</sub> Water-Alternating-Gas (WAG) Injection for Enhanced Oil Recovery (EOR) in a Heterogeneous Reservoir. (2025, February 12). ResearchGate.
- Core Flooding Experiments on the Impact of CO<sub>2</sub> -EOR on the Petrophysical Properties and Oil Recovery Parameters of Reservoir Sandstones in Kazakhstan. (2024, July 11). MDPI.
- Understanding Core Flooding-COSL | PDF | Enhanced Oil Recovery | Sodium Chloride. (n.d.). Scribd.
- **Carbon Dioxide** Enhanced Oil Recovery. (n.d.). National Energy Technology Laboratory.
- CO<sub>2</sub> flooding strategy to enhance heavy oil recovery. (2025, November 7). ResearchGate.
- The State of the Art in Monitoring and Surveillance Technologies for IOR, EOR and CCUS Projects | SPE Western Regional Meeting | OnePetro. (2021, April 10). OnePetro.
- A Case Study of Monitoring Emission from CO<sub>2</sub> Enhanced Oil Recovery by Remote Sensing Data. (n.d.). IDEAS/RePEc.
- Determination and evaluation of minimum miscibility pressure using various methods: experimental, visual observation, and simulation | Oil & Gas Science and Technology. (2019, June 14). Oil & Gas Science and Technology.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. [walshmedicalmedia.com](https://www.walshmedicalmedia.com) [[walshmedicalmedia.com](https://www.walshmedicalmedia.com)]
- 6. [energy.gov](https://www.energy.gov) [[energy.gov](https://www.energy.gov)]
- 7. Chemical-Assisted CO<sub>2</sub> Water-Alternating-Gas Injection for Enhanced Sweep Efficiency in CO<sub>2</sub>-EOR [[mdpi.com](https://www.mdpi.com)]
- 8. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 9. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 10. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 11. Slim-Tube Test - whitson wiki [[wiki.whitson.com](https://wiki.whitson.com)]
- 12. [davidkeith.earth](https://www.davidkeith.earth) [[davidkeith.earth](https://www.davidkeith.earth)]
- 13. [corelab.com](https://www.corelab.com) [[corelab.com](https://www.corelab.com)]
- 14. [perminc.com](https://www.perminc.com) [[perminc.com](https://www.perminc.com)]
- 15. Frontiers | Research on Minimum Miscible Pressure Between Crude Oil and Supercritical Carbon Dioxide System in Ultra-Low Permeability Reservoir by the Long-Slim-Tube Experiment Method [[frontiersin.org](https://www.frontiersin.org)]
- 16. [pubs.usgs.gov](https://pubs.usgs.gov) [[pubs.usgs.gov](https://pubs.usgs.gov)]
- 17. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 18. [kocurekindustries.com](https://www.kocurekindustries.com) [[kocurekindustries.com](https://www.kocurekindustries.com)]
- 19. Experimental determination of porosity and permeability properties of terrigenous reservoirs for creation and validation of a digital core model [[aer.pensoft.net](https://aer.pensoft.net)]

- 20. [mdpi.com](#) [[mdpi.com](#)]
- 21. [mdpi.com](#) [[mdpi.com](#)]
- 22. [netl.doe.gov](#) [[netl.doe.gov](#)]
- 23. [mdpi.com](#) [[mdpi.com](#)]
- 24. [iris.unipa.it](#) [[iris.unipa.it](#)]
- 25. [m.youtube.com](#) [[m.youtube.com](#)]
- 26. [researchgate.net](#) [[researchgate.net](#)]
- To cite this document: BenchChem. [Application Notes and Protocols for Enhanced Oil Recovery (EOR) Utilizing CO<sub>2</sub> Injection]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089486#enhanced-oil-recovery-techniques-using-co2-injection>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)